

Troubleshooting Incomplete Curing of SikaBiresin TD-165: A Technical Support Guide

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Compound of Interest

Compound Name: TD-165

Cat. No.: B15621617

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This technical support center provides researchers, scientists, and drug development professionals with a comprehensive guide to troubleshooting incomplete curing of SikaBiresin **TD-165**, a transparent epoxy casting resin. The following information, presented in a question-and-answer format, directly addresses common issues encountered during experimentation to ensure successful and consistent results.

Frequently Asked Questions (FAQs)

Q1: What is the correct mixing ratio for SikaBiresin **TD-165**?

A1: The correct mixing ratio for SikaBiresin TD-150 (Resin, Component A) and SikaBiresin **TD-165** (Hardener, Component B) is crucial for proper curing. The ratio is 100:50 by both weight and volume.[\[1\]](#)[\[2\]](#)[\[3\]](#) Inaccurate measurements are a common cause of curing failures.[\[4\]](#)

Q2: What are the recommended curing temperatures?

A2: Room temperature is a critical parameter for the successful casting and curing of SikaBiresin **TD-165**.[\[1\]](#)[\[3\]](#) For thin layers, between 1 to 5 mm, a warmer room temperature of 25°C to 30°C is recommended to accelerate curing and achieve the best properties.[\[1\]](#)[\[3\]](#)[\[5\]](#)

Curing below the recommended temperature can slow the exothermic reaction and prevent the resin from fully curing.[4]

Q3: How long does SikaBiresin **TD-165** take to cure?

A3: While the project will harden within 24 hours, a full cure is achieved after 72 hours.[4] The tack-free time for a thin layer of 1-3 mm at 23°C is approximately 8-9 hours.[3] Demolding time for small casted parts can be up to 48-72 hours depending on the thickness.[3]

Q4: What should I do if the resin component (SikaBiresin TD-150) has crystallized?

A4: Prolonged storage at low temperatures can cause crystallization of the resin component. This can be reversed by warming the component to a maximum of 70°C until the crystals disappear.[1][2] It is important to allow the component to cool to the recommended processing temperature before use.[1][6]

Troubleshooting Guide for Incomplete Curing

This guide addresses specific issues related to incomplete, sticky, or soft curing of SikaBiresin **TD-165**.

Problem: The resin surface is sticky or tacky after the recommended curing time.

Potential Cause	Recommended Action & Experimental Protocol
Incorrect Mixing Ratio	Ensure the precise 100:50 ratio of Resin (A) to Hardener (B) by weight or volume. Use a calibrated digital scale for measurement. For volumetric measurement, use clean, graduated mixing containers.
Inadequate Mixing	Thoroughly mix the two components for 3 to 5 minutes, or until no streaks are visible. ^[4] Scrape the sides and bottom of the mixing container to ensure all material is incorporated. ^{[1][4]} A common best practice is to pour the initial mixture into a second, clean container and mix again to avoid any unmixed material from the walls of the first container contaminating the pour. ^[1]
Low Curing Temperature	Maintain a consistent ambient and resin temperature between 22°C and 25°C (72°F and 78°F). ^[4] For thin layers (1-5mm), increasing the ambient temperature to 25°C - 30°C can improve curing. ^{[1][3][5]} Use a temperature-controlled environment or a space heater to maintain the recommended temperature.
Moisture Contamination	Moisture can inhibit the curing process. ^{[4][7]} Ensure all mixing containers and substrates are completely dry. Store resin and hardener in tightly sealed containers to prevent moisture absorption from the air. ^[1] Avoid working in high-humidity environments.

Incompatible Additives

The addition of certain pigments or other substances can interfere with the chemical reaction of the resin. Use colorants that are specifically designed for epoxy resins and are non-water-based.[4] Always conduct a small test with any new additive to ensure compatibility.

Problem: The resin has cured, but it is soft and flexible.

Potential Cause	Recommended Action & Experimental Protocol
Off-Ratio Mixing	An excess of either resin or hardener can result in a soft cure. Re-verify the calibration of your measuring equipment and strictly adhere to the 100:50 mixing ratio.
Incomplete Mixing	Uncured or oily spots can result from under-mixing.[7] Follow the rigorous mixing protocol described above, ensuring a homogenous mixture.
Low Temperature During Critical Cure Phase	A drop in temperature during the initial hours of curing can affect the final hardness. Ensure a stable thermal environment throughout the curing process. A post-cure of 16 hours at 50°C can increase the final hardness.[1]

Experimental Protocols

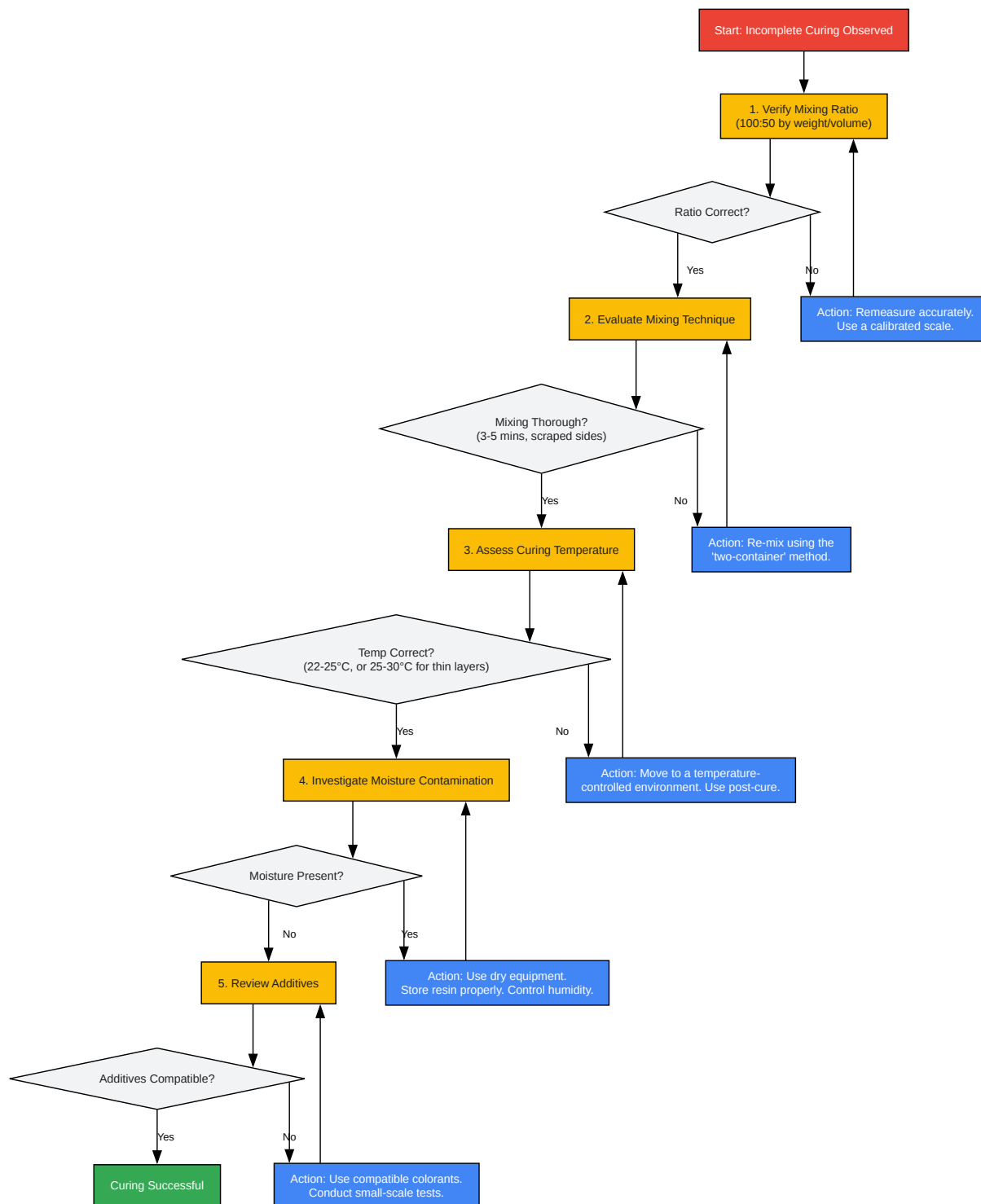
Protocol for Accurate Mixing of SikaBiresin **TD-165**:

- Preparation: Use clean, dry, and non-reactive mixing containers (e.g., polypropylene). Have separate, clean stirring sticks for the resin and hardener before mixing.
- Measurement by Weight (Recommended):
 - Place the mixing container on a calibrated digital scale and tare it to zero.

- Pour the desired amount of SikaBiresin TD-150 (Resin A) into the container and note the exact weight.
- Calculate the required amount of SikaBiresin **TD-165** (Hardener B) by dividing the weight of the resin by two.
- Add the exact calculated weight of the hardener to the container.
- Measurement by Volume:
 - Use two separate, clean graduated containers to measure 100 parts of Resin A and 50 parts of Hardener B.
 - Pour both components into a third, larger mixing container.
- Mixing:
 - Mix the components thoroughly with a clean stirring stick for 3-5 minutes, scraping the sides and bottom of the container multiple times.
 - Pour the mixture into a second clean container and mix for another minute to ensure homogeneity.
- Degassing:
 - Allow the mixture to self-degas for up to 10 minutes before casting.^{[1][3]} Alternatively, a vacuum chamber can be used for degassing.^[1]

Logical Troubleshooting Workflow

The following diagram illustrates a step-by-step process for diagnosing and resolving incomplete curing issues.



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Caption: Troubleshooting workflow for incomplete curing.

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